

An In-depth Technical Guide to 2-Phenoxyethyl Acrylate: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Phenoxyethyl acrylate

Cat. No.: B1585007

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenoxyethyl acrylate (PEA) is a monofunctional aromatic acrylate monomer that has garnered significant attention across various scientific and industrial domains. Its unique chemical structure, characterized by a flexible ether linkage and a rigid phenyl group, imparts a desirable balance of properties, including enhanced flexibility, thermal stability, and excellent compatibility with a wide range of resins and additives.[1] This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **2-phenoxyethyl acrylate**, supplemented with detailed experimental protocols and data visualizations to support researchers and professionals in its application and further development.

Chemical Properties and Structure

2-Phenoxyethyl acrylate is a colorless to slightly yellowish liquid with a characteristic mild, ester-like odor.[2] It is a viscous compound with moderate volatility and is highly soluble in many organic solvents, while exhibiting limited solubility in water.[2]

Structural Information

The fundamental structure of **2-phenoxyethyl acrylate** consists of a phenyl group linked to an ethyl group, which is in turn esterified with an acrylate moiety.[2]

- IUPAC Name: 2-phenoxyethyl prop-2-enoate[3]
- CAS Number: 48145-04-6[3]
- Molecular Formula: C₁₁H₁₂O₃[3]
- SMILES: C=CC(=O)OCCOC1=CC=CC=C1[4]
- InChI Key: RZVINYQDSSQUKO-UHFFFAOYSA-N[4]

Physicochemical Data

A summary of the key quantitative physicochemical properties of **2-phenoxyethyl acrylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	192.21 g/mol	[3][5]
Density	1.105 g/cm ³ at 20°C	[3]
Boiling Point	132°C at 1013 hPa	[3]
Melting Point	-74°C	[3]
Water Solubility	525 mg/L at 25°C	[3]
log Kow (Octanol-Water Partition Coefficient)	2.58 at 25°C	[3]
Flash Point	>140°C at 1013 hPa	[3]
Refractive Index (n _{20/D})	1.518	[6][7]
Vapor Pressure	0.22 Pa at 20°C	[3]

Reactivity and Applications

As an acrylate ester, **2-phenoxyethyl acrylate** is highly reactive and readily undergoes polymerization, particularly through free-radical mechanisms.[2][3] This reactivity is the cornerstone of its primary applications. It is extensively used as a reactive diluent and

monomer in formulations for coatings, adhesives, sealants, and inks that are cured using ultraviolet (UV) light or electron beam (EB) radiation.[1][2][3] The presence of the phenoxyethyl group contributes to improved flexibility, adhesion, and thermal stability of the resulting polymers.[1] In the realm of cosmetics, it finds application in nail coatings and acrylate-based gels due to its film-forming and adhesive properties.[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-phenoxyethyl acrylate** are crucial for its application in research and development.

Synthesis of 2-Phenoxyethyl Acrylate

Method 1: Esterification of Acrylic Acid with 2-Phenoxyethanol

This common synthesis route involves the acid-catalyzed esterification of 2-phenoxyethanol with acrylic acid.[1]

- **Materials:** Acrylic acid, 2-phenoxyethanol, a suitable acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid), a polymerization inhibitor (e.g., hydroquinone, p-tert-butyl catechol), and an inert gas (e.g., nitrogen or air).[1][8]
- **Procedure:**
 - In a reaction vessel equipped with a stirrer, thermometer, and a means for inert gas introduction, combine acrylic acid (1.5 to 3 parts by weight), 2-phenoxyethanol (1 to 4 parts by weight), the polymerization inhibitor (0.01 to 0.2 parts by weight), and the catalyst (0.01 to 0.3 parts by weight).[8]
 - Introduce a slow stream of inert gas and heat the mixture to a temperature between 90-120°C.[8]
 - Maintain the reaction at this temperature for 3 to 8 hours.[8] The progress of the reaction can be monitored by measuring the amount of water generated.
 - After the reaction is complete, cool the mixture.
- **Purification:**

- The crude product is distilled under vacuum (e.g., at 120-140°C) to remove unreacted starting materials and byproducts.[8]
- The distilled product is then washed sequentially with an alkaline solution (e.g., 5% sodium bicarbonate) and water to neutralize the acid catalyst and remove any remaining water-soluble impurities.[8]
- The organic layer is separated and dried over a suitable drying agent (e.g., anhydrous magnesium sulfate).
- The final product can be further purified by vacuum distillation.

Method 2: Reaction of Acryloyl Chloride with 2-Phenoxyethanol

An alternative synthesis involves the reaction of 2-phenoxyethanol with acryloyl chloride in the presence of a base.[5]

- Materials: 2-phenoxyethanol (β -phenoxyethylalcohol), acryloyl chloride, sodium carbonate, cuprous chloride (as a polymerization inhibitor), and benzene (as a solvent).[5]
- Procedure:
 - In a reaction flask, prepare a mixture of 2-phenoxyethanol (6.75 g), sodium carbonate (2.9 g), cuprous chloride (0.2 g), and benzene (50 ml).[5]
 - Cool the mixture in an ice bath with stirring.
 - Slowly add acryloyl chloride (5 g) to the cooled mixture.[5]
 - Allow the mixture to stand at room temperature for 15 hours.[5]
 - Following the standing period, reflux the mixture for 4 hours.[5]
- Purification:
 - The reaction mixture is treated according to standard work-up procedures to yield a crude product.

- The crude product is then purified by fractional distillation under reduced pressure (e.g., b.p. 88.0°C at 0.1 mmHg) to obtain pure β -phenoxyethyl acrylate.[5]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

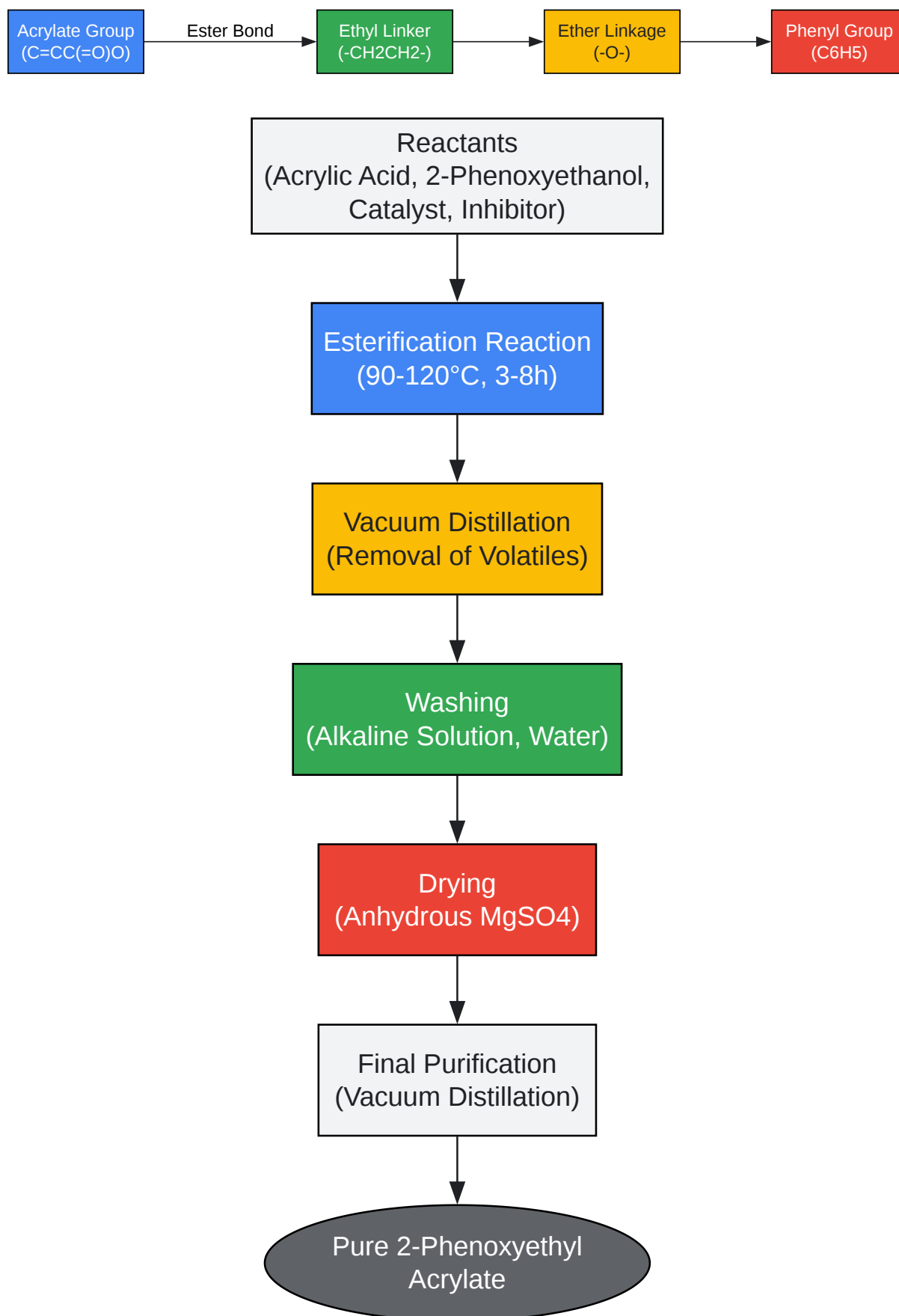
The purity and concentration of **2-phenoxyethyl acrylate** can be determined using reverse-phase high-performance liquid chromatography (RP-HPLC).

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 or a specialized reverse-phase column such as Newcrom R1 is suitable.[3]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water is commonly used.[3] Phosphoric acid can be added to adjust the pH. For mass spectrometry (MS) compatible methods, formic acid should be used instead of phosphoric acid.[3]
- Detection: UV detection at a wavelength of 210 nm is appropriate due to the ultraviolet absorption of the acrylate and phenyl groups.
- Sample Preparation: Samples are typically dissolved in the mobile phase or a compatible organic solvent and filtered through a 0.45 μ m filter before injection.
- Analysis: The retention time and peak area of **2-phenoxyethyl acrylate** are compared to those of a known standard for identification and quantification.

Mandatory Visualizations

Chemical Structure of 2-Phenoxyethyl Acrylate

The following diagram illustrates the chemical structure of **2-phenoxyethyl acrylate**, highlighting its key functional groups.



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